

# Vinylbenzyl Chloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Vinylbenzyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties, synthesis, and experimental protocols related to **vinylbenzyl chloride** (VBC). This document is intended for researchers, scientists, and professionals in drug development who utilize VBC as a versatile chemical intermediate and monomer.

## Core Properties of Vinylbenzyl Chloride

**Vinylbenzyl chloride**, a bifunctional organic compound, is a colorless to pale yellow liquid. It possesses both a vinyl group and a benzylic chloride, making it a valuable monomer in polymer chemistry and a reactive intermediate in organic synthesis.<sup>[1]</sup> It is typically a mixture of 3- and 4-isomers.<sup>[1]</sup>

## Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of **vinylbenzyl chloride**.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>9</sub> Cl	[2]
Molecular Weight	152.62 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	229 °C	[1]
Density	1.083 g/cm <sup>3</sup>	[1]
Flash Point	104 °C	[3]
Refractive Index	1.572	[3]
Solubility	Insoluble in water; Soluble in many organic solvents.	

## Spectral Data

Spectral Data Type	Key Features	Reference
Infrared (IR) Spectrum	Characteristic peaks for para-substituted benzene ring (1603 cm <sup>-1</sup> and 1490 cm <sup>-1</sup> ), C-CH <sub>2</sub> wag (1263 cm <sup>-1</sup> ), and monoalkyl vinyl =CH <sub>2</sub> wag (906 cm <sup>-1</sup> ).	
<sup>13</sup> C NMR Spectrum	Provides detailed information on the carbon framework of the molecule.	

## Safety and Handling

**Vinylbenzyl chloride** is a hazardous substance and requires careful handling. The following table outlines its key safety information.

Hazard Category	GHS Hazard Statement	Precautionary Statement	Reference
Acute Toxicity (Oral)	H302: Harmful if swallowed	P270: Do not eat, drink or smoke when using this product.	[2]
Acute Toxicity (Dermal)	H311: Toxic in contact with skin	P280: Wear protective gloves/protective clothing.	[2]
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[2]
Skin Sensitization	H317: May cause an allergic skin reaction	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[2]

## Synthesis of Vinylbenzyl Chloride

Several synthetic routes are employed for the production of **vinylbenzyl chloride**, with the most common being the chlorination of vinyltoluene and the chloromethylation of styrene derivatives.[1][3]

### Chlorination of Vinyltoluene

A prevalent industrial method for synthesizing **vinylbenzyl chloride** is the chlorination of vinyltoluene.[1][3] This process typically involves the radical chlorination of the methyl group of vinyltoluene. Commercial vinyltoluene is often a mixture of meta- and para-isomers, which results in a corresponding mixture of **vinylbenzyl chloride** isomers.[1]

### Gas-Phase Chlorination of p-Methylstyrene

An alternative approach involves the gas-phase chlorination of p-methylstyrene.[4] This method can offer high efficiency and is suitable for continuous production.

## Synthesis from 4-Vinylbenzyl Alcohol

**Vinylbenzyl chloride** can also be synthesized from 4-vinylbenzyl alcohol through a chlorination reaction.<sup>[5]</sup> This method involves the substitution of the hydroxyl group with a chlorine atom using a suitable chlorinating agent.<sup>[5]</sup>

## Synthesis from p-Chloromethyl- $\alpha$ -bromoethylbenzene

A laboratory-scale synthesis can be achieved starting from p-chloromethyl- $\alpha$ -bromoethylbenzene via a dehydrohalogenation reaction.<sup>[2]</sup>

## Experimental Protocols

The following are detailed methodologies for key experiments related to the synthesis of **vinylbenzyl chloride**.

### Protocol 1: Synthesis of p-Chloromethylstyrene from p-Chloromethyl- $\alpha$ -bromoethylbenzene<sup>[2]</sup>

Materials:

- p-Chloromethyl- $\alpha$ -bromoethylbenzene (23.4 g)
- Toluene (92 g)
- Potassium hydroxide (11.2 g)
- 18-crown-6 (2 g)
- Water (100 g)

Procedure:

- In a 500 ml four-necked flask, dissolve 23.4 g of p-chloromethyl- $\alpha$ -bromoethylbenzene in 92 g of toluene with stirring until the solution is clear.
- Add 11.2 g of potassium hydroxide and 2 g of 18-crown-6 to the flask.
- Heat the reaction mixture to 40°C and maintain for 4 hours.

- After the reaction is complete, cool the mixture and add 100 g of water. Stir to dissolve the salts and then allow the layers to separate.
- Separate the upper organic layer.
- Remove the toluene by distillation.
- Distill the remaining residue to obtain p-chloromethylstyrene. The reported yield is 95% (14.5 g).[2]

## Protocol 2: Gas-Phase Chlorination of p-Methylstyrene[4]

Reaction Conditions:

- Reactant: p-Methylstyrene
- Chlorinating Agent: Chlorine gas
- Solvent: Carbon tetrachloride
- Inhibitor: Hydroquinone
- Protective Gas: Nitrogen
- Reactor: Tubular reactor (length-to-diameter ratio: 40:3 to 25:1)
- Internal Heating: UV lamp
- Flow rate of p-methylstyrene: 0.035-0.092 mol/min
- Molar ratio of p-methylstyrene to chlorine gas: 10:3 to 10:9.5
- Reaction Temperature: 180-220°C

Procedure:

- Set up a gas-phase reaction system with a tubular reactor equipped with a UV lamp for internal heating.
- Introduce a continuous flow of p-methylstyrene, chlorine gas, and nitrogen gas into the reactor at the specified flow rates and molar ratios. Carbon tetrachloride is used as the solvent and hydroquinone as a polymerization inhibitor.[4]
- Maintain the reaction temperature between 180-220°C. Lower temperatures may lead to an increase in substitution chlorinated by-products.[4]
- The product stream exiting the reactor is then subjected to purification steps, typically involving condensation and distillation, to isolate the **vinylbenzyl chloride**.

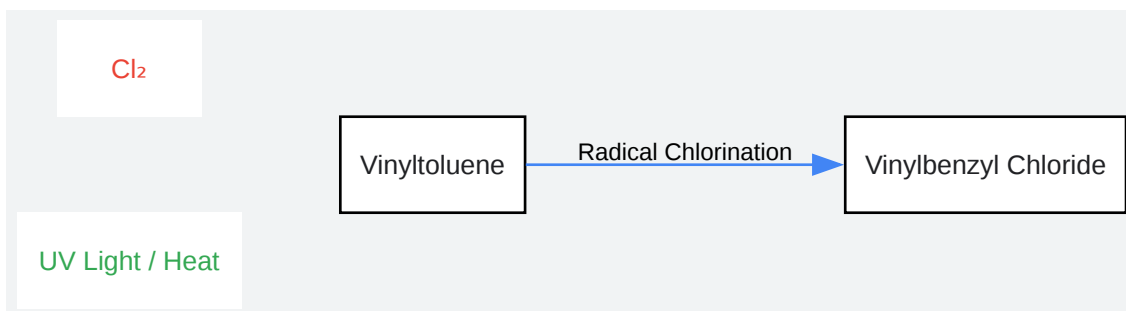
## Protocol 3: Synthesis from 4-Vinylbenzyl Alcohol[5]

General Procedure:

- The synthesis starts with 4-vinylbenzyl alcohol as the base compound.[5]
- A suitable chlorinating agent, such as thionyl chloride or phosphorus pentachloride, is used to replace the hydroxyl group with a chlorine atom.[5]
- The reaction is typically carried out at moderate temperatures in a solvent like dichloromethane to facilitate the reaction and control the reaction rate.[5]
- After the reaction is complete, the crude **vinylbenzyl chloride** is purified. Common purification methods include distillation or recrystallization to remove unreacted starting materials and by-products.[5]

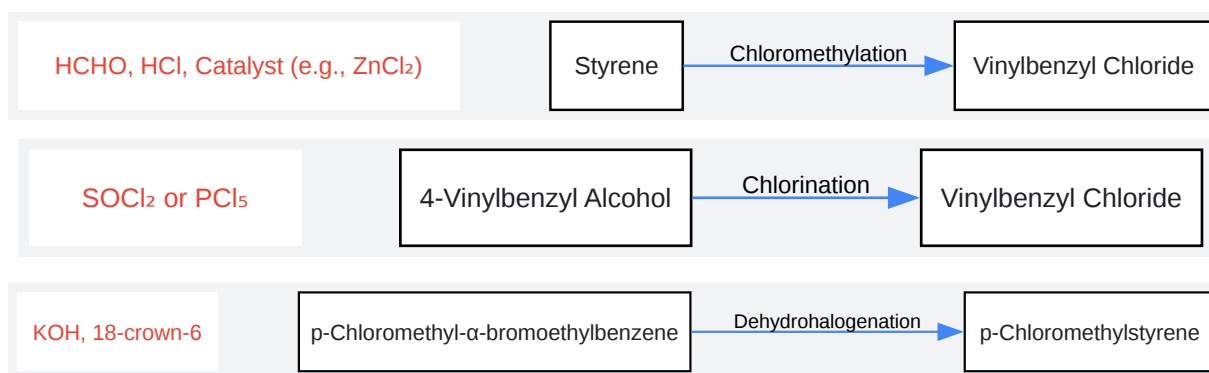
## Synthesis Pathway Visualizations

The following diagrams, generated using Graphviz, illustrate the key synthesis pathways for **vinylbenzyl chloride**.



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Caption: Radical Chlorination of Vinyltoluene to **Vinylbenzyl Chloride**.



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## References

- 1. 4-Vinylbenzyl chloride - Wikipedia [en.wikipedia.org]
- 2. 4-Vinylbenzyl chloride synthesis - chemicalbook [chemicalbook.com]
- 3. nbino.com [nbino.com]
- 4. Page loading... [guidechem.com]
- 5. Synthesis and Applications of 4-Vinylbenzyl Chloride in Polymer Chemistry [univook.com]

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